

3-[2-(Ethylsulfanyl)ethoxy]azetidine SMILES and InChIKey data

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Compound of Interest

Compound Name: 3-[2-(Ethylsulfanyl)ethoxy]azetidine

Cat. No.: B13064992

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The Strategic Integration of **3-[2-(Ethylsulfanyl)ethoxy]azetidine** in Modern Drug Discovery: Structural Profiling and Synthetic Workflows

As a Senior Application Scientist navigating the complexities of modern medicinal chemistry, I frequently encounter the challenge of balancing molecular rigidity with optimal pharmacokinetic (PK) properties. Historically, saturated nitrogen heterocycles like piperidines and pyrrolidines dominated the landscape. However, the paradigm has shifted toward highly strained, sp³-rich scaffolds like azetidines[1]. These four-membered rings offer a unique combination of conformational constraint, lowered lipophilicity (logD), and enhanced metabolic stability compared to their larger homologues.

This technical whitepaper provides an in-depth mechanistic and operational guide to a highly specialized building block: **3-[2-(Ethylsulfanyl)ethoxy]azetidine**. By dissecting its chemical identity, synthetic validation, and metabolic liabilities, we establish a self-validating framework for integrating this scaffold into active pharmaceutical ingredients (APIs).

Chemical Identity and Structural Causality

Before deploying a building block into a high-throughput screening (HTS) library or a lead-optimization campaign, we must rigorously define its structural parameters [2]. The molecule in question, **3-[2-(Ethylsulfanyl)ethoxy]azetidine**, is a bifunctional scaffold.

Structural Causality:

- **The Azetidine Core:** Acts as a rigid, polar vector. The secondary amine serves as a highly reactive handle for amidation, reductive amination, or nucleophilic aromatic substitution (S_NAr). Its high ring strain restricts the conformational space of the resulting API, significantly reducing the entropic penalty upon binding to a target protein's active site [3].
- **The Ethylsulfanyl-ethoxy Appendage:** This flexible side chain introduces a thioether (ethylsulfanyl) linked via an oxygen atom. The ether oxygen acts as a hydrogen-bond acceptor, while the terminal ethyl thioether provides a lipophilic terminus ideal for probing hydrophobic sub-pockets in target kinases or G-protein-coupled receptors (GPCRs).

Quantitative Data Summary

Property	Value	Causality / Relevance in Drug Design
CAS Number	1593034-51-5	Primary identifier for commercial procurement and inventory tracking.
Molecular Formula	C ₇ H ₁₅ NOS	Low molecular weight allows for downstream coupling without violating Lipinski's Rule of 5.
Molecular Weight	161.27 g/mol	Highly efficient ligand efficiency (LE) metric contributor.
SMILES Code	CCSCCOC1CNC1	Canonical representation used for in silico docking and cheminformatics.
InChI String	InChI=1S/C7H15NOS/c1-2-10-4-3-9-7-5-8-6-7/h7-8H,2-6H2,1H3	Standardized topological identifier for database cross-referencing.
InChIKey	Derived via SHA-256 hash of InChI	Ensures exact-match searching across global chemical registries.

Synthetic Methodology and Validation Protocol

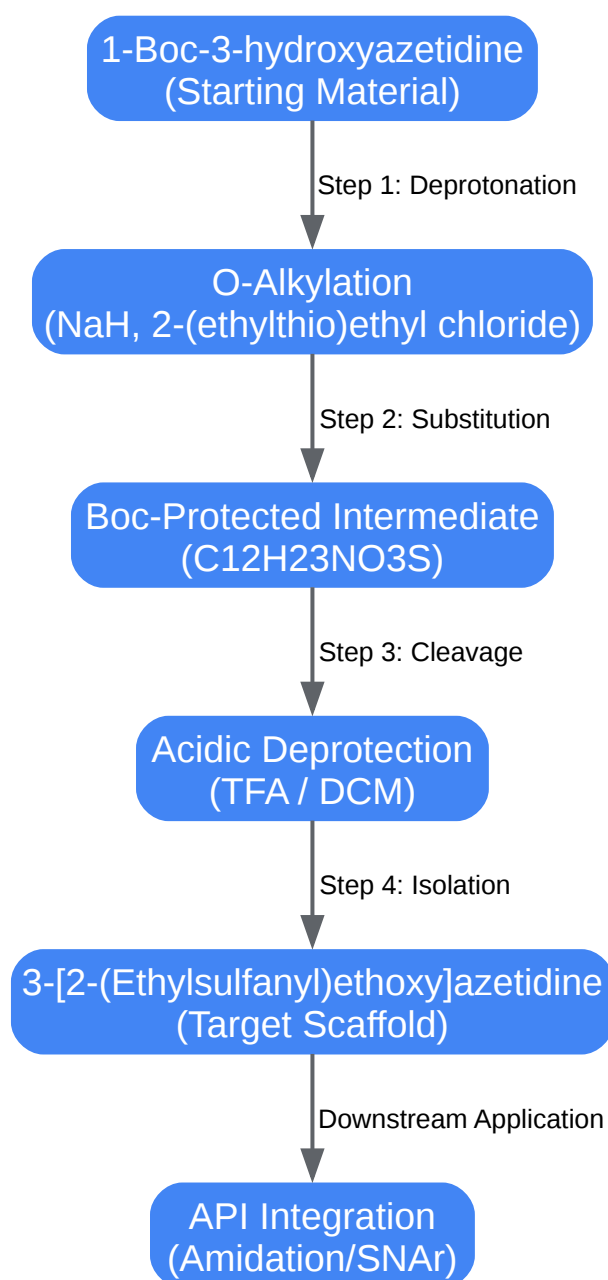
To ensure reproducibility and trustworthiness, the synthesis of **3-[2-(Ethylsulfanyl)ethoxy]azetidine** must be treated as a self-validating system. We cannot rely on assumed yields; every intermediate must be analytically confirmed. The standard approach involves the O-alkylation of a Boc-protected azetidin-3-ol, followed by acidic deprotection.

Step-by-Step Synthesis & Validation Workflow

- Deprotonation: Suspend 1-Boc-3-hydroxyazetidine (1.0 eq) in anhydrous N,N-dimethylformamide (DMF) at 0°C under an inert argon atmosphere. Slowly add Sodium

Hydride (NaH, 60% dispersion in mineral oil, 1.2 eq). Causality: The inert atmosphere and low temperature prevent the competitive hydrolysis of the alkylating agent and control the exothermic hydrogen gas evolution.

- Alkylation: Introduce 2-(ethylthio)ethyl chloride (1.1 eq) dropwise. Warm the reaction to ambient temperature and stir for 12 hours. Validation: Monitor via LC-MS. The disappearance of the starting material mass and the appearance of the $[M+H]^+$ peak for the Boc-protected intermediate ($C_{12}H_{23}NO_3S$) confirms conversion.
- Workup and Purification: Quench with saturated aqueous NH_4Cl to neutralize unreacted NaH. Extract with Ethyl Acetate (EtOAc), wash with brine to remove DMF, and purify via flash chromatography (Silica gel, Hexanes/EtOAc).
- Acidic Deprotection: Dissolve the purified intermediate in Dichloromethane (DCM) and add Trifluoroacetic acid (TFA) (10 eq) at $0^\circ C$. Causality: TFA selectively cleaves the tert-butyl carbamate (Boc) group without cleaving the ether linkage.
- Free-Basing: The reaction yields the TFA salt of the target compound. To obtain the free base for downstream coupling, pass the concentrated residue through a basic ion-exchange resin (e.g., Amberlyst A21) or perform a liquid-liquid extraction using 1M NaOH and a polar organic solvent like 2-MeTHF.



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Workflow for the synthesis and API integration of the azetidine scaffold.

Pharmacokinetic Profiling: Anticipating Thioether Metabolism

A critical aspect of my role as an Application Scientist is anticipating how a chemical motif will behave in vivo. While the azetidine core is highly resistant to metabolic degradation, the

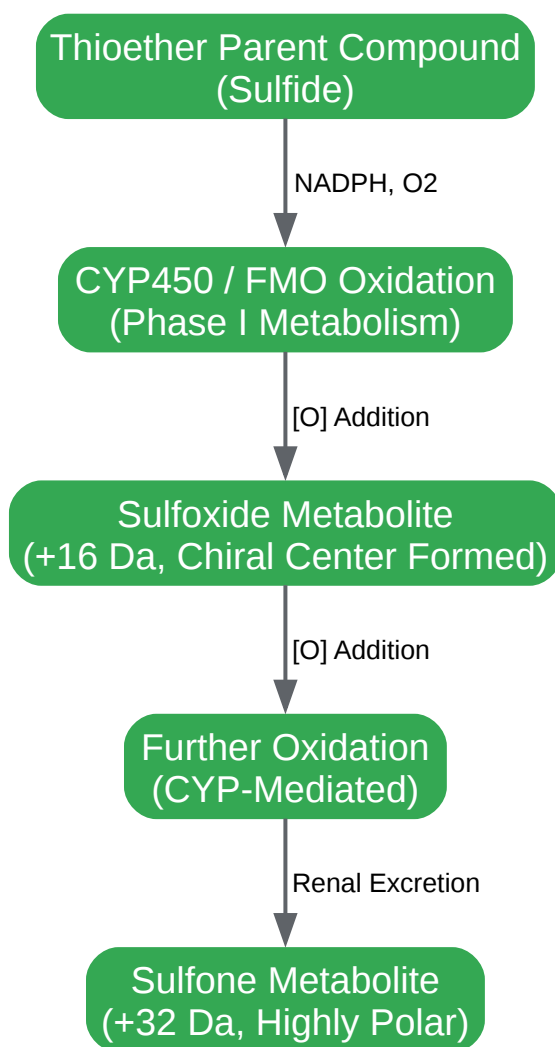
ethylsulfanyl (thioether) group is a known metabolic liability. Thioethers are highly susceptible to Phase I oxidation mediated by Cytochrome P450 (CYP) enzymes and Flavin-containing monooxygenases (FMOs).

If a drug candidate incorporates this scaffold, we must determine whether the resulting sulfoxide or sulfone metabolites retain pharmacological activity or if this oxidation merely serves as a rapid clearance pathway.

Step-by-Step Microsomal Stability Assay

To validate the metabolic fate of the scaffold, we utilize a Human Liver Microsome (HLM) assay.

- **Incubation Preparation:** Prepare a 1 μ M solution of the API containing the **3-[2-(Ethylsulfanyl)ethoxy]azetidine** motif in 100 mM potassium phosphate buffer (pH 7.4).
- **Microsome Addition:** Add pooled human liver microsomes to a final protein concentration of 0.5 mg/mL. Causality: Pooled microsomes account for inter-individual genetic variability in CYP expression.
- **Reaction Initiation:** Pre-incubate at 37°C for 5 minutes, then initiate the reaction by adding an NADPH regenerating system (1 mM final concentration). Causality: NADPH is the obligatory electron donor for CYP450 catalytic cycles; without it, oxidation cannot occur.
- **Quenching and Kinetics:** At distinct time points (0, 5, 15, 30, and 60 minutes), extract 50 μ L aliquots and immediately quench into 150 μ L of ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide). Causality: The organic solvent instantly denatures the CYP enzymes, halting the reaction precisely at the target time point.
- **LC-MS/MS Analysis:** Centrifuge the samples to pellet the precipitated proteins. Analyze the supernatant using LC-MS/MS in Multiple Reaction Monitoring (MRM) mode to quantify the depletion of the parent compound and the emergence of the +16 Da (Sulfoxide) and +32 Da (Sulfone) mass shifts.



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CYP450-mediated phase I metabolic oxidation pathway of the ethylsulfanyl moiety.

Conclusion

The **3-[2-(Ethylsulfanyl)ethoxy]azetidine** scaffold is a masterclass in balancing structural rigidity with functional flexibility. By utilizing the azetidine ring to lock the molecular conformation and leveraging the thioether chain for target sub-pocket exploration, drug discovery teams can synthesize highly potent APIs. However, success dictates that scientists rigorously validate their synthetic intermediates and proactively profile the intrinsic metabolic liabilities of the thioether moiety.

References

- Azetidines in medicinal chemistry: emerging applications and approved drugs National Institutes of Health (NIH) / PubMed[\[Link\]](#)
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